

# 4-Undecenoic acid structure and properties

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**Compound Focus:** 4-Undecenoic acid

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## Introduction and Structural Analysis

**4-Undecenoic acid** is a monounsaturated fatty acid characterized by a terminal carboxylic acid group and a double bond at the fourth carbon position. This structural configuration confers unique chemical and biological properties that differentiate it from related undecenoic acid isomers.

## Molecular Characteristics

- **Systematic Name:** 4-Undecenoic acid
- **Chemical Formula:** C<sub>11</sub>H<sub>20</sub>O<sub>2</sub> [1] [2] [3]
- **Molecular Weight:** 184.28 g/mol [2]
- **CAS Registry Number:** 65423-21-4 [2]
- **Classification:** Unsaturated fatty acid (monounsaturated) [3]

The compound is registered in the LIPID MAPS database under identifier LMFA01030606, classified under "Fatty Acids and Conjugates" as an "Unsaturated fatty acid" [3].

## Physicochemical Properties

Experimental and predicted physicochemical parameters for **4-Undecenoic acid** are summarized below:

*Table 1: Physicochemical Properties of 4-Undecenoic Acid*

Property	Value/Specification	Reference
Melting Point	13.63°C (estimate)	[2]
Boiling Point	306.38°C (estimate)	[2]
Density	0.929	[2]
Refractive Index	1.4395 (estimate)	[2]
Acidity (pKa)	4.67 ± 0.10 (Predicted)	[2]

## Biological Activities and Mechanisms of Action

While specific mechanistic studies on **4-Undecenoic acid** are limited in the search results, research on its positional isomer **Undecylenic Acid (10-undecenoic acid)** provides valuable insights into potential biological activities and mechanisms relevant to the **4-undecenoic acid** structure.

### Antifungal Mechanisms

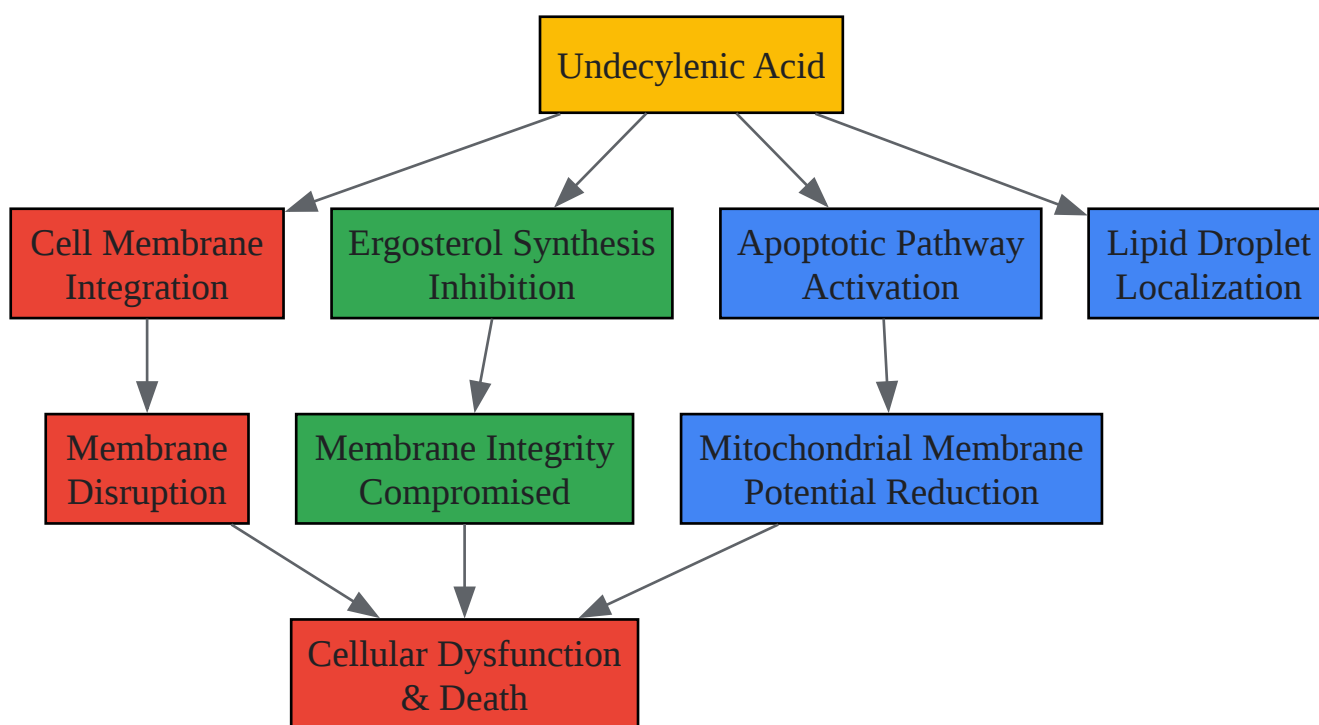
Undecylenic acid exhibits multiple antifungal mechanisms through membrane disruption and metabolic interference:

- **Membrane Disruption:** Integration into fungal cell membranes increases membrane permeability, causing leakage of intracellular components and cell death [4].
- **Ergosterol Inhibition:** Interferes with ergosterol synthesis, compromising structural integrity of fungal cell membranes [4].
- **Morphogenesis Suppression:** Inhibits yeast-to-hyphal transition in *Candida albicans*, preventing biofilm formation [5] [6].

### Anticancer Potential

Emerging research indicates potential anticancer properties through apoptosis induction:

- **Caspase-Dependent Apoptosis:** Formulations containing undecenoic acid derivatives induce mitochondrial-mediated apoptosis in tumor cells [5].
- **Lipid Droplet Localization:** Localizes to intracellular lipid droplets, overcoming protective mechanisms [5].
- **FATP2-Mediated Uptake:** Cellular internalization occurs through Fatty Acid Transport Protein 2 (FATP2) [5].



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*Biological Mechanisms of Undecenoic Acid Derivatives*

## Formulation Strategies for Enhanced Efficacy

Novel formulation approaches address solubility limitations of undecenoic acid derivatives:

- **Amino Acid Complexation:** Compounding with L-arginine forms stable ammonium carboxylate salts, enabling aqueous solubility exceeding 150 mg/mL [5].
- **Supramolecular Structures:** Forms nano-scale vesicle-like (10-30 nm) and tubular structures (~50 nm) in solution [5].
- **Synergistic Combinations:** Quinic acid demonstrates synergistic antifungal activity with undecanoic acid against *Candida* species (FICI  $\leq 0.5$ ) [7].

## Synthesis and Analytical Characterization

### Synthesis of Undecenoic Acid Derivatives

While **4-Undecenoic acid** specific synthesis isn't detailed, the following general approach for undecenoic acid bromide synthesis provides reference:

Table 2: Experimental Protocol for Dec-9-enyl Bromide Synthesis

Step	Reagents/Conditions	Parameters	Notes
<b>Ester Formation</b>	10-Undecenoic acid, N-hydroxythiopyridone, dicyclohexylcarbodiimide, CH <sub>2</sub> Cl <sub>2</sub>	0°C to RT, 8 hr, N <sub>2</sub> atmosphere	Caution: Barton esters are light-sensitive [8]
<b>Purification</b>	Silica gel filtration, solvent removal under reduced pressure	-	Removes dicyclohexylurea byproduct [8]
<b>Bromination</b>	Bromotrichloromethane, CH <sub>2</sub> Cl <sub>2</sub> , 250W tungsten lamp	Reflux, 30 min	Color change bright yellow to pale yellow [8]
<b>Product Isolation</b>	Flash column chromatography (hexanes)	-	Yield: 98% [8]

### Analytical Characterization Data

**NMR Spectral Data for N-(10-Undecenoyloxy)pyridine-2-thione Intermediate [8]:**

- <sup>1</sup>H NMR** (300 MHz, CDCl<sub>3</sub>) δ: 1.22-1.45 (m, 10H), 1.75-1.85 (m, 2H), 1.99-2.06 (ddd, 2H), 2.70 (t, 2H), 4.89-5.02 (m, 2H), 5.75-5.84 (m, 1H), 6.62 (ddd, 1H), 7.19 (ddd, 1H), 7.53 (dd, 1H), 7.68 (dd, 1H)
- <sup>13</sup>C NMR** (100 MHz, CDCl<sub>3</sub>) δ: 24.21, 28.78, 28.86, 28.93, 28.99, 29.13, 31.50, 33.68, 112.46, 114.10, 133.42, 137.36, 137.57, 139.07, 168.99, 175.86

## Toxicity and Safety Assessment

### Toxicological Profile

Available safety data for 10-undecenoic acid provides insights for related compounds:

- **Genotoxicity:** Not mutagenic in Ames test (up to 5000 µg/mL) or mammalian cell gene mutation assay (up to 600 µg/mL) [9].
- **In Vivo Clastogenicity:** Not clastogenic in mouse micronucleus test (up to 4000 mg/kg) [9].
- **Cramer Classification:** Class I (Low toxicity concern) [9].
- **Skin Sensitization:** Mixed results in animal models; human maximization test showed no sensitization [9].

### Regulatory Status and Exposure Limits

- **FDA Status:** Undecylenic acid approved for topical use [6].
- **IFRA Categories:** Maximum acceptable concentrations established for various product types (0.0015%-0.19%) [9].

## Research Applications and Future Directions

### Current and Emerging Applications

- **Antifungal Therapeutics:** Clinical use for skin infections (athlete's foot, ringworm, Candida) [6].
- **Anticancer Research:** Novel formulations inducing tumor cell apoptosis [5].
- **Biosensor Development:** Bifunctional linker for silicon-based biosensors [6].
- **Polymer Chemistry:** Precursor to 11-aminoundecanoic acid for Nylon-11 production [6].
- **Perfumery:** Intermediate for undecylene aldehyde synthesis [6].

### Research Gaps and Opportunities

While significant data exists for 10-undecenoic acid, specific research on **4-Undecenoic acid** remains limited, presenting opportunities for:

- **Isomer-Specific Mechanism Studies:** Comparative analysis of double bond position effects on biological activity.
- **Therapeutic Optimization:** Structure-activity relationship studies to enhance potency and selectivity.
- **Formulation Development:** Advanced delivery systems to improve bioavailability and targeting.
- **Combination Therapies:** Exploration of synergistic effects with existing antimicrobial and anticancer agents.

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